

# An In-depth Technical Guide on Di(tridecyl) thiodipropionate

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## Compound of Interest

Compound Name: *Di(tridecyl) thiodipropionate*

Cat. No.: *B077517*

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This technical guide provides a concise overview of the fundamental molecular properties of **Di(tridecyl) thiodipropionate**, a chemical compound recognized for its antioxidant properties and applications in various industries, including cosmetics and plastics.<sup>[1][2]</sup> This document is intended to serve as a foundational resource for professionals in research and development.

## Molecular and Chemical Properties

**Di(tridecyl) thiodipropionate** is a diester derivative of Thiodipropionic Acid.<sup>[2]</sup> It functions as an antioxidant by impeding oxidation reactions, which helps in preserving the integrity of products it is incorporated into.<sup>[2]</sup>

## Quantitative Data Summary

The core molecular and physical properties of **Di(tridecyl) thiodipropionate** are summarized in the table below. This data is essential for a variety of applications, from analytical method development to formulation science.

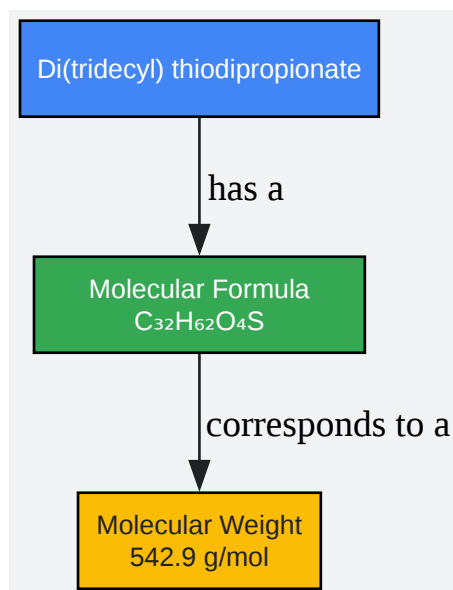
Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>62</sub> O <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	542.9 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	tridecyl 3-(3-oxo-3-tridecoxypropyl)sulfanylpropanoate	<a href="#">[3]</a>
CAS Number	10595-72-9	<a href="#">[1]</a> <a href="#">[5]</a>
Physical Description	Liquid	
Density	0.939 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	602.7°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	275.2°C	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above were not available in the referenced search results. These values are typically determined using standard analytical techniques such as mass spectrometry for molecular weight and formula, and various physical chemistry methods for density, boiling point, and flash point.

## Logical Relationships of Molecular Identifiers

The following diagram illustrates the logical flow from the chemical name to its structural and quantitative molecular identifiers.



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**Figure 1:** Relationship between chemical name, formula, and molecular weight.

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## References

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